

# Unveiling Dregeoside Ga1: A Technical Guide to its Discovery and History

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## Compound of Interest

Compound Name: Dregeoside Ga1

Cat. No.: B15591673

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Kunming, Yunnan – December 7, 2025 – This technical guide provides a comprehensive overview of the discovery, history, and chemical characterization of **Dregeoside Ga1**, a complex polyoxypregnane glycoside. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the rich chemical diversity of natural products and their potential therapeutic applications.

## Executive Summary

**Dregeoside Ga1**, a significant member of the dregeoside family of pregnane glycosides, was first isolated and identified in 1985 from the plant *Dregea volubilis* (L.) BENTH., a species belonging to the Asclepiadaceae family. This discovery was the result of systematic phytochemical investigations into the constituents of this plant, which has a history of use in traditional medicine. The structural elucidation of **Dregeoside Ga1** revealed a complex steroidal aglycone linked to a chain of deoxy sugars, a hallmark of this class of compounds. This guide details the initial discovery, the meticulous process of its isolation and purification, and the spectroscopic techniques employed for its structural characterization.

## Discovery and Sourcing

The journey of **Dregeoside Ga1** began with the scientific exploration of the chemical constituents of *Dregea volubilis*. Researchers, motivated by the ethnobotanical significance of the Asclepiadaceae family, undertook a detailed phytochemical analysis of this plant species.

#### Initial Isolation:

A team of scientists, led by S. Yoshimura, successfully isolated a series of novel polyoxypregnane glycosides from the methanolic extract of the dried aerial parts of *Dregea volubilis*. Among these was the compound designated as **Dregeoside Ga1**. The findings were first published in the Chemical & Pharmaceutical Bulletin in 1985, marking the formal entry of **Dregeoside Ga1** into the scientific literature.

#### Source Organism:

*Dregea volubilis* (syn. *Wattakaka volubilis*) is a climbing shrub found in Southeast Asia. It has been traditionally used for various medicinal purposes. The isolation of **Dregeoside Ga1** and its congeners from this plant underscores the importance of biodiversity in the discovery of novel chemical entities with potential pharmacological value.

## Physicochemical Properties

A summary of the key physicochemical properties of **Dregeoside Ga1** is presented in Table 1.

Property	Value
CAS Number	98665-66-8
Molecular Formula	C <sub>49</sub> H <sub>80</sub> O <sub>17</sub>
Molecular Weight	941.15 g/mol
Appearance	Amorphous powder
Optical Rotation	[α] <sub>D</sub> <sup>25</sup> +25.8° (c = 0.55, MeOH)

## Experimental Protocols

The isolation and structural elucidation of **Dregeoside Ga1** involved a series of meticulous experimental procedures, as detailed in the original 1985 publication.

## Isolation and Purification Workflow

The process of obtaining pure **Dregeoside Ga1** from the plant material is outlined below. This multi-step procedure relies on chromatographic techniques to separate the complex mixture of phytochemicals present in the crude extract.



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Caption: Isolation and Purification Workflow for **Dregeoside Ga1**.

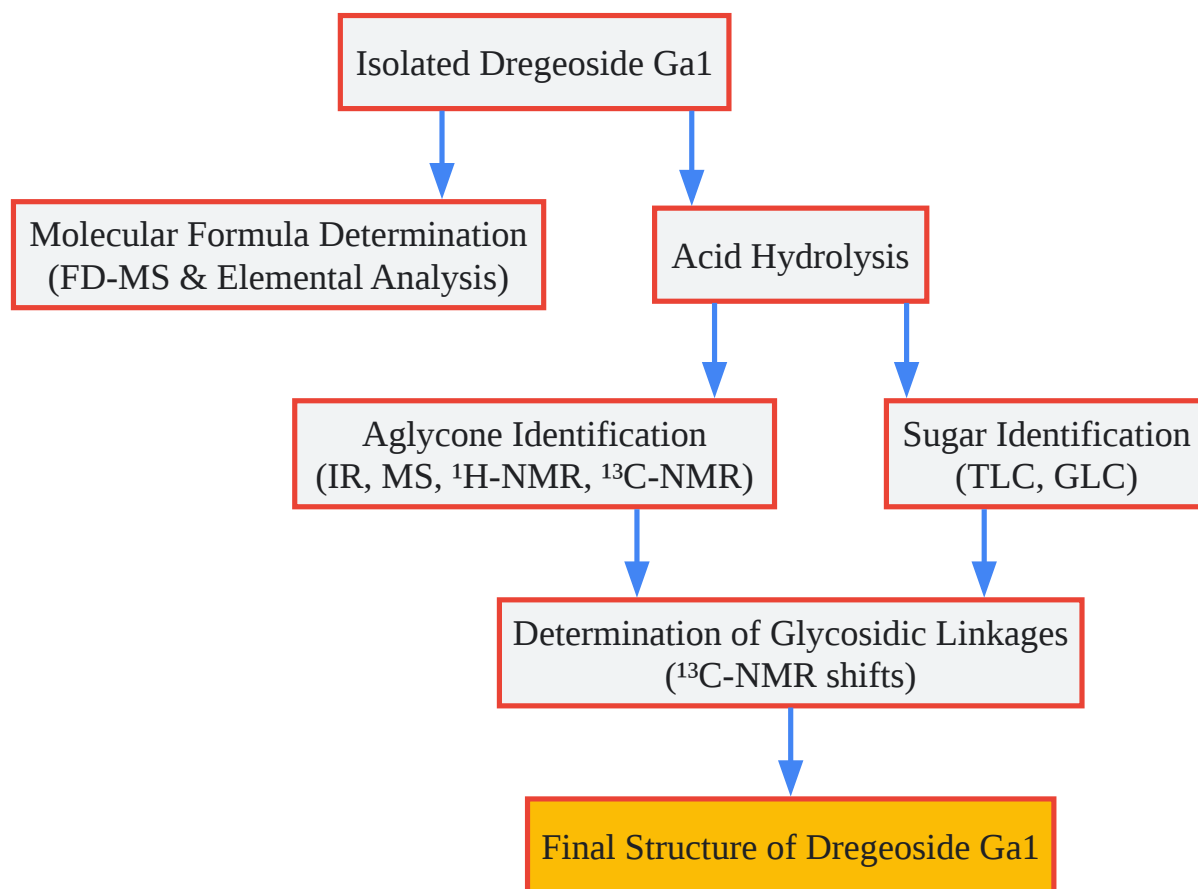
## Structural Elucidation Methodology

The determination of the intricate chemical structure of **Dregeoside Ga1** was a significant scientific achievement, relying on a combination of chemical degradation and advanced spectroscopic techniques.

Methodology Overview:

- **Acid Hydrolysis:** Mild acid hydrolysis was employed to cleave the glycosidic linkages, separating the steroidal aglycone from its sugar components. The individual sugars were then identified by comparison with authentic samples using thin-layer chromatography (TLC) and gas-liquid chromatography (GLC).
- **Spectroscopic Analysis:**
  - **Infrared (IR) Spectroscopy:** Provided information about the functional groups present in the molecule, such as hydroxyl (-OH) and carbonyl (C=O) groups.
  - **Mass Spectrometry (MS):** Field desorption mass spectrometry (FD-MS) was used to determine the molecular weight of the intact glycoside.
  - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both  $^1\text{H}$ -NMR and  $^{13}\text{C}$ -NMR were instrumental in piecing together the final structure.  $^1\text{H}$ -NMR provided information on the proton environment and their coupling, while  $^{13}\text{C}$ -NMR revealed the carbon skeleton of the aglycone and the sugar moieties.

The logical flow of the structure determination process is illustrated in the following diagram.



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Caption: Logical Flow of **Dregeoside Ga1** Structure Elucidation.

## Structure and Chemistry

The elucidated structure of **Dregeoside Ga1** is a polyoxypregnane aglycone, named drevogenin P, glycosidically linked to a tetrasaccharide chain at the C-3 position. The sugar chain consists of two molecules of D-cymarose, one molecule of D-thevetose, and one molecule of D-glucose.

## Biological Activity

Initial studies on the biological activity of Dregeosides have indicated potential for antitumor activity. Further research is warranted to fully explore the pharmacological profile of

**Dregeoside Ga1** and its potential as a lead compound for drug development.

## Conclusion

The discovery of **Dregeoside Ga1** from *Dregea volubilis* represents a classic example of natural product chemistry, showcasing the power of systematic phytochemical investigation in uncovering novel molecular architectures. The detailed methodologies employed in its isolation and structural elucidation laid the groundwork for future studies on this and related compounds. This technical guide serves as a foundational resource for researchers interested in the continued exploration of the therapeutic potential of **Dregeoside Ga1** and the rich chemical landscape of the Asclepiadaceae family.

- To cite this document: BenchChem. [Unveiling Dregeoside Ga1: A Technical Guide to its Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15591673#discovery-and-history-of-dregeoside-ga1\]](https://www.benchchem.com/product/b15591673#discovery-and-history-of-dregeoside-ga1)

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